Formulation of bone cements with N,4-Dimethylaniline hydrochloride

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Compound of Interest

Compound Name:	*N,4-Dimethylaniline hydrochloride*
CAS No.:	*2739-05-1*
Cat. No.:	*B1366911*

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This Application Note is designed for researchers and formulation scientists in the field of orthobiologics. It details the specific utilization of **N,4-Dimethylaniline hydrochloride** (also known as N,N-Dimethyl-p-toluidine hydrochloride or DMPT-HCl) in the formulation of poly(methyl methacrylate) (PMMA) bone cements.

Executive Summary

Standard PMMA bone cements utilize N,N-Dimethyl-p-toluidine (DMPT) in its liquid free-base form as an activator for the Benzoyl Peroxide (BPO) initiator. However, the hydrochloride salt (DMPT-HCl) offers distinct advantages in raw material stability, reduced volatility, and precise gravimetric handling.

This guide addresses the critical chemical challenge: The protonated amine (salt) is catalytically inactive in the BPO redox system. Therefore, the formulation protocol must include a deprotonation step—either via pre-processing (Phase Transfer) or in-situ neutralization (Solid-State Activation).

Part 1: Chemical Mechanism & Rationale

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The Redox Initiation System

The curing of bone cement relies on the decomposition of Benzoyl Peroxide (BPO) by a tertiary amine accelerator at physiological temperatures.

- Active Species: The nitrogen lone pair on the free amine attacks the weak O-O bond of the BPO.
- The Salt Problem: In DMPT-HCl, the nitrogen lone pair is occupied by a proton (
). It cannot attack the BPO.
- The Solution: The salt must be converted to its free base (
) to function.

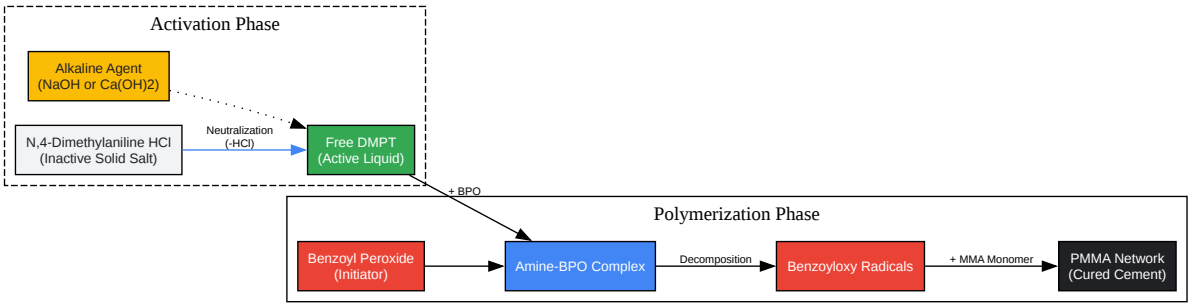
Why Use the Hydrochloride Salt?

- Stability: DMPT (liquid) is prone to oxidation (browning) and volatilization. DMPT-HCl (solid) is shelf-stable.
- Safety: The salt reduces inhalation risks associated with the volatile free amine during manufacturing.
- Precision: Solids can be weighed with higher precision than viscous liquids in small-batch R&D.

Part 2: Visualization of Activation Pathways

The following diagram illustrates the two formulation pathways: Liquid-Phase Extraction (Standard Performance) and Solid-State Activation (Advanced Shelf-Life).

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Figure 1: Activation pathway for DMPT-HCl. The salt must be neutralized to the free amine to initiate the BPO redox cascade.

Part 3: Experimental Protocols

Protocol A: The "Active Liquid" Method (Phase Transfer)

Best for: Mimicking commercial cement performance (e.g., Simplex P, Palacos) while starting from the stable salt.

Objective: Extract active DMPT directly into the Methyl Methacrylate (MMA) monomer, leaving the chloride salts behind.

Materials:

- N,4-Dimethylaniline HCl (DMPT-HCl)
- Methyl Methacrylate (MMA) Monomer (stabilized with 10-20 ppm Hydroquinone)
- Sodium Hydroxide (NaOH), 1.0 M aqueous solution
- Anhydrous Sodium Sulfate (

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)

Step-by-Step Workflow:

- Stoichiometric Calculation:
  - Target DMPT concentration in liquid: ~2.5% (w/w).
  - Molar Mass DMPT-HCl: 171.67 g/mol .
  - Molar Mass DMPT (Free): 135.21 g/mol .
  - Factor: Use

    the weight of free amine required.
- Dissolution & Neutralization:
  - In a separation funnel, dissolve 1.27 g DMPT-HCl in 10 mL distilled water.
  - Add 10 mL of 1.0 M NaOH. The solution will turn cloudy as the oily free amine separates.
- Phase Extraction:
  - Add 40 mL of MMA monomer to the funnel.
  - Shake vigorously for 2 minutes. The hydrophobic DMPT will partition into the MMA phase.
- Separation:
  - Allow phases to settle. Drain and discard the lower aqueous phase (containing NaCl).
- Drying:
  - Transfer the top MMA layer to a flask containing 2 g anhydrous

    .
  - Stir for 15 minutes to remove trace water (water degrades cement mechanical properties).

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- Filter into a light-protected amber glass vial.

- Validation:
  - This liquid is now chemically identical to standard commercial monomer liquids.

Protocol B: The "Solid-State" Method (In-Situ Activation)

Best for: Developing "All-Powder" formulations with extended shelf life.

Objective: Incorporate DMPT-HCl into the powder phase and trigger activation only upon wetting with monomer.

Materials:

- Solid Phase:
  - PMMA Beads (Mean diameter 40-80

)
  - Benzoyl Peroxide (BPO): 2.0% (w/w)
  - DMPT-HCl: 1.5% (w/w)
  - Activator Base: Calcium Hydroxide (

) or Sodium Bicarbonate (

    ), micro-milled.
- Liquid Phase: Pure MMA Monomer (with inhibitor).

Step-by-Step Workflow:

- Base Ratio Calculation:
  - You must add a molar excess of base to ensure rapid neutralization.
  - Ratio: 1.5 : 1 (Base : DMPT-HCl) by mole.

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- Powder Homogenization (Critical):
  - The DMPT-HCl and Base must be in intimate contact.
  - Ball mill the DMPT-HCl, Base, and Radiopacifier (

    or

) for 2 hours.
  - Note: Do NOT mill BPO with the base/amine mix vigorously, as it may degrade. Add BPO and PMMA beads after milling the activator system.
- Mixing & Initiation:
  - Mix Powder and Liquid (Standard 2:1 g/mL ratio).
  - Mechanism: As MMA wets the powder, it solubilizes the surface of the DMPT-HCl. The adjacent base neutralizes the acid. The liberated free amine diffuses into the MMA, meets BPO, and initiates cure.
- Performance Note:
  - This method typically exhibits a longer dough time (slower onset) compared to Protocol A due to the diffusion-limited neutralization step.

Part 4: Formulation Data Sheet

Use these reference ratios for a standard high-viscosity bone cement.

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Component	Function	Phase	Conc.[1][2][3][4][5][6][7] (% w/w of Phase)	Notes
PMMA / Copolymer	Polymer Matrix	Powder	83.0 - 87.0%	PMMA-styrene copolymer often used.
Benzoyl Peroxide (BPO)	Initiator	Powder	1.0 - 3.0%	Critical for setting time.
BaSO4 / ZrO2	Radiopacifier	Powder	10.0 - 15.0%	Provides X-ray contrast.
DMPT-HCl	Activator Source	Powder	0.5 - 2.0%	If using Protocol B.
Ca(OH)2	Neutralizer	Powder	0.5 - 1.0%	Required only for Protocol B.
MMA Monomer	Solvent/Reactant	Liquid	>97%	Reacts to form polymer.
DMPT (Free Base)	Activator	Liquid**	0.5 - 2.5%	If using Protocol A.
Hydroquinone	Inhibitor	Liquid	20 - 100 ppm	Prevents spontaneous cure.

Part 5: Characterization & Safety

Testing Standards (ISO 5833)

Every formulation must be validated against ISO 5833 requirements:

- Intrusion: Cement must penetrate trabecular bone (simulated).
- Setting Time:

  should be 8–15 minutes at 23°C.

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- Peak Exotherm: Must not exceed 90°C to prevent thermal necrosis of bone.
  - Note: Protocol B (Solid State) often yields a lower exotherm due to slower reaction kinetics.

Safety Warnings

- Toxicity: N,4-Dimethylaniline (and its salt) is toxic by inhalation and ingestion (Methemoglobinemia risk). Handle in a fume hood.
- Exotherm: The polymerization is highly exothermic.[2][8] Do not touch the curing cement mass with bare skin.
- Waste: Uncured monomer and amine residues are hazardous waste. Polymerized (hardened) cement is generally considered inert waste.

References

- International Organization for Standardization. (2002). Implants for surgery — Acrylic resin cements (ISO 5833:2002). ISO.[7][9] [Link]
- Charnley, J. (1960). Anchorage of the Femoral Head Prosthesis to the Shaft of the Femur. The Journal of Bone and Joint Surgery. [Link]
- Kühn, K. D. (2013). Bone Cements: Up-to-Date Comparison of Physical and Chemical Properties of Commercial Materials. Springer Science & Business Media. [Link]
- Vazquez, B., et al. (1997). Application of long chain amine activator in conventional acrylic bone cement. Biomaterials.[7][9] [Link]
- PubChem. (n.d.). N,N-Dimethyl-p-toluidine Compound Summary. National Library of Medicine. [Link]

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Sources

- 1. N,N-dimethyl-4-nitrosoaniline | C8H10N2O | CID 8749 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. etd.lib.metu.edu.tr [etd.lib.metu.edu.tr]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. N,N-Dimethylaniline: Synthesis, applications and toxicity_Chemicalbook [chemicalbook.com]
- 5. N,N-Dimethylaniline: Properties, Analysis and Application_Chemicalbook [chemicalbook.com]
- 6. CAS 121-69-7: N,N-Dimethylaniline | CymitQuimica [cymitquimica.com]
- 7. Preparation and characterization of novel PMMA bone cement containing 3,4-dichloro-5-hydroxyfuran-2(5H)-one - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Bone cement - PMC [pmc.ncbi.nlm.nih.gov]
- 9. kyutech.repo.nii.ac.jp [kyutech.repo.nii.ac.jp]

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